

Diethyl Disulfide (CAS 110-81-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethyl disulfide

Cat. No.: B047229

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl disulfide (DEDS), with the CAS registry number 110-81-6, is an organosulfur compound characterized by a disulfide bond linking two ethyl groups. This colorless to pale yellow liquid, known for its strong, garlic-like odor, is a versatile chemical with applications spanning various industrial and research sectors. It serves as a key intermediate in the synthesis of other organosulfur compounds, finds use in the petrochemical industry, and is employed as a flavoring agent in the food industry.^{[1][2]} For researchers and drug development professionals, understanding the physicochemical properties, synthesis, and analytical methodologies of **diethyl disulfide** is crucial for its effective application and for exploring its potential biological activities. This guide provides an in-depth overview of **diethyl disulfide**, including its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a discussion of its known applications and safety considerations.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **diethyl disulfide** is fundamental for its handling, application in experimental settings, and for the development of analytical methods. These properties are summarized in the tables below.

General and Physical Properties

Property	Value	Reference(s)
CAS Number	110-81-6	[1][2][3]
Molecular Formula	C ₄ H ₁₀ S ₂	[1][2]
Molecular Weight	122.25 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Strong, sulfurous, garlic-like	[1][3]
Density	0.993 g/mL at 25 °C	[3][4]
Boiling Point	151-153 °C	[3]
Melting Point	-101.5 °C	[5][6]
Flash Point	40 °C (104 °F) - closed cup	[7][8]
Vapor Pressure	5.7 hPa at 25 °C	[5]
Refractive Index (n _{20/D})	1.506	[3]
Water Solubility	Slightly soluble	[8]

Spectral Data

Spectral Data Type	Key Characteristics	Reference(s)
¹ H NMR (CDCl ₃ , 90 MHz)	δ (ppm): 1.32 (t, 6H), 2.67 (q, 4H)	[5]
¹³ C NMR (CDCl ₃ , 25.16 MHz)	δ (ppm): 14.49, 32.90	[5]
Mass Spectrum (m/z)	122 (M ⁺), 94, 66, 61, 47, 45, 29	[5]

Safety and Hazard Information

Hazard Classification	GHS Pictograms	Hazard Statements	Precautionary Statements	Reference(s)
Flammable Liquid	GHS02 (Flame)	H226: Flammable liquid and vapor	P210, P233, P240, P241, P242, P243	[9][10]
Skin Irritation	GHS07 (Exclamation Mark)	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313	[9][10]
Eye Irritation	GHS07 (Exclamation Mark)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	[9][10]
Specific Target Organ Toxicity (Single Exposure)	GHS07 (Exclamation Mark)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233	[9][10]
Hazardous to the Aquatic Environment	GHS09 (Environment)	H411: Toxic to aquatic life with long lasting effects	P273, P391, P501	[8][10]

Experimental Protocols

Detailed and reproducible experimental protocols are essential for researchers. This section provides methodologies for the synthesis and analytical determination of **diethyl disulfide**.

Synthesis of Diethyl Disulfide via Oxidation of Ethanethiol

This protocol describes a common laboratory-scale synthesis of **diethyl disulfide** by the oxidation of ethanethiol.

Materials:

- Ethanethiol (C₂H₅SH)

- Iodine (I_2)
- Sodium thiosulfate ($Na_2S_2O_3$) solution (10% w/v)
- Diethyl ether
- Anhydrous magnesium sulfate ($MgSO_4$)
- Sodium bicarbonate ($NaHCO_3$) solution (5% w/v)
- Brine (saturated NaCl solution)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve ethanethiol (1 equivalent) in diethyl ether.
- Cool the flask in an ice bath.
- Prepare a solution of iodine (0.5 equivalents) in diethyl ether.
- Add the iodine solution dropwise to the stirred ethanethiol solution over 30 minutes. The reaction is exothermic, and the color of the iodine will fade as it is consumed.
- After the addition is complete, allow the reaction mixture to stir at room temperature for an additional hour.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with 10% sodium thiosulfate solution (to remove unreacted iodine), 5% sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the diethyl ether under reduced pressure using a rotary evaporator.
- The resulting crude **diethyl disulfide** can be purified by distillation.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines a general method for the qualitative and quantitative analysis of **diethyl disulfide** using GC-MS.

Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for sulfur compounds (e.g., DB-5ms, HP-5ms, or a sulfur-specific column)
- Helium (carrier gas)
- **Diethyl disulfide** standard
- Solvent (e.g., dichloromethane or hexane)
- Microsyringe

GC-MS Parameters (Example):

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 20:1 ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)

- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C
 - Hold at 200 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 35-300

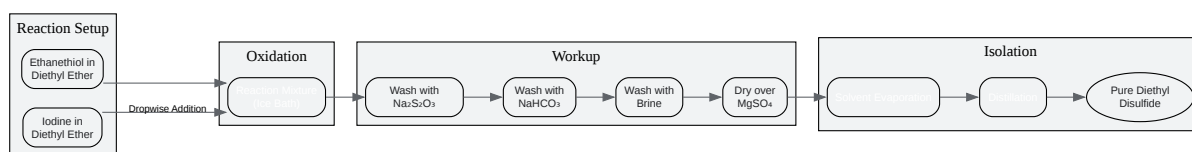
Procedure:

- Standard Preparation: Prepare a stock solution of **diethyl disulfide** in the chosen solvent. Create a series of calibration standards by serial dilution of the stock solution.
- Sample Preparation: Dilute the sample containing **diethyl disulfide** in the same solvent to a concentration within the calibration range. If the sample matrix is complex, a sample cleanup or extraction step (e.g., solid-phase microextraction) may be necessary.
- Analysis: Inject the prepared standards and samples into the GC-MS system.
- Data Analysis: Identify **diethyl disulfide** in the chromatogram based on its retention time and mass spectrum (characteristic ions: m/z 122, 94, 66, 61, 45, 29). Quantify the amount of **diethyl disulfide** in the samples by comparing the peak area to the calibration curve generated from the standards.

Visualized Workflows and Pathways

While specific signaling pathways involving **diethyl disulfide** are not well-documented in publicly available literature, its synthesis, chemical reactions, and analytical workflows can be effectively visualized.

Synthesis of Diethyl Disulfide from Ethanethiol

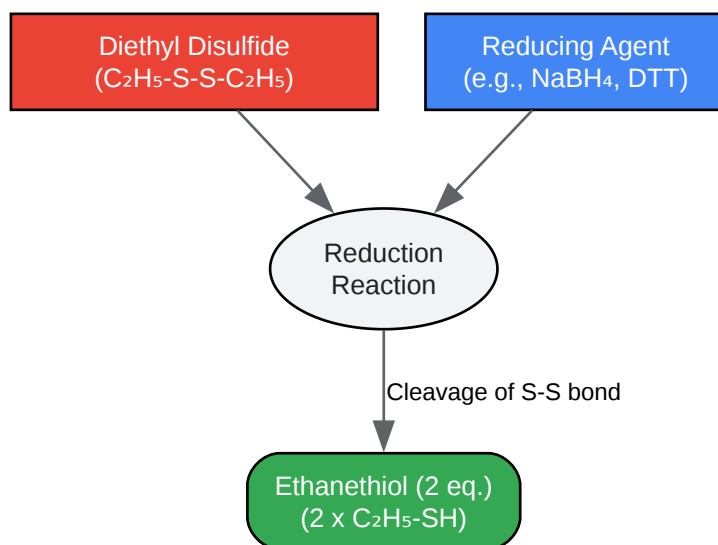


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Figure 1. Experimental workflow for the synthesis of **diethyl disulfide**.

Reduction of Diethyl Disulfide to Ethanethiol

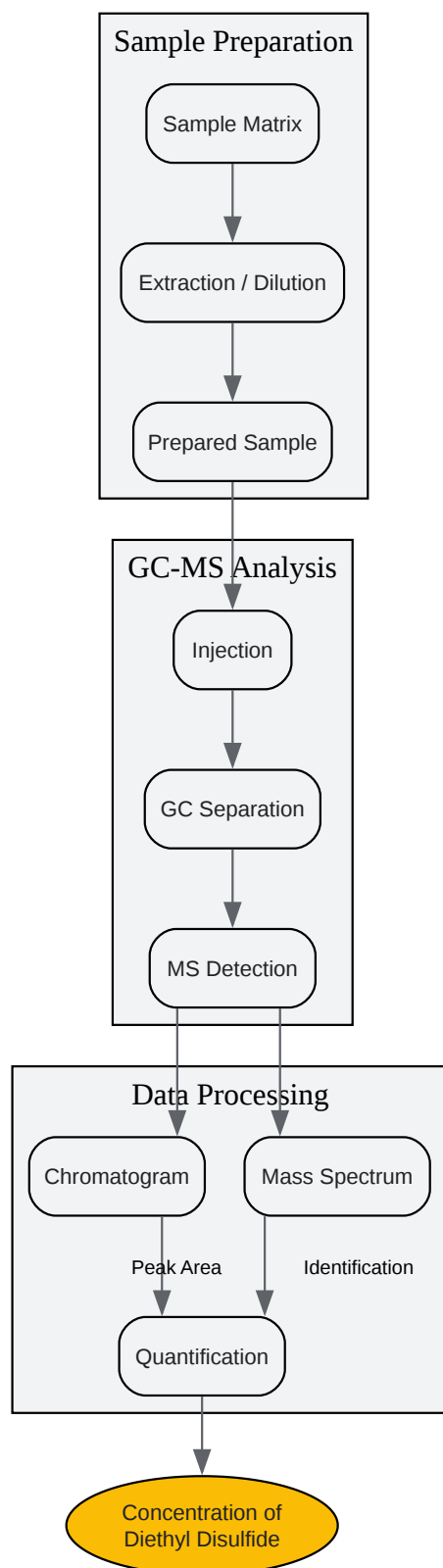
A key reaction of disulfides is their reduction back to the corresponding thiols. This is a fundamental process in organosulfur chemistry and is relevant to the potential biological activity of disulfides, which can interact with biological thiols like glutathione.



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Figure 2. Logical relationship in the reduction of **diethyl disulfide**.

Analytical Workflow for Diethyl Disulfide Quantification



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Figure 3. Workflow for the analysis of **diethyl disulfide** by GC-MS.

Applications in Research and Drug Development

Diethyl disulfide serves multiple roles in industrial and research settings:

- **Chemical Intermediate:** It is a precursor for the synthesis of various organosulfur compounds.[1] In agriculture, it can be a starting material for certain pesticides.[2][11]
- **Petrochemical Industry:** It is used to minimize coke formation during naphtha steam cracking.[2]
- **Flavor and Fragrance:** **Diethyl disulfide** is used as a flavoring agent to impart garlic, onion, and roasted meat notes to food products.[1]
- **Diagnostic Reagents:** Its chemical properties are utilized in the formulation of some diagnostic kits.[12]
- **Research Applications:** In a research context, **diethyl disulfide** can be used to study the role of disulfide bonds in biological systems. For instance, it can interact with protein thiols, potentially altering protein function, which is a mechanism of interest in studying certain diseases.[13] While not as extensively studied as other disulfides like diallyl disulfide from garlic, its ability to undergo thiol-disulfide exchange reactions makes it a tool for investigating redox signaling and oxidative stress.

Conclusion

Diethyl disulfide is a significant organosulfur compound with well-defined physicochemical properties and a range of applications. For researchers, scientists, and professionals in drug development, a comprehensive understanding of its synthesis, analysis, and chemical reactivity is essential. The protocols and data presented in this guide offer a solid foundation for working with this versatile chemical. Future research may further elucidate its biological activities and expand its applications in medicinal chemistry and materials science.

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